

SK-J002-1n for Western blot analysis

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Compound of Interest

Compound Name: **SK-J002-1n**

Cat. No.: **B15551895**

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Application Note: SK-J002-1n

Introduction

SK-J002-1n is a chemical compound identified as a highly efficient catalyst with excellent activity in cross-coupling reactions.^[1] Cross-coupling reactions are fundamental in synthetic organic chemistry for the formation of carbon-carbon and carbon-heteroatom bonds. The utility of **SK-J002-1n** lies in its ability to facilitate these chemical transformations efficiently.

Clarification on Western Blot Analysis

Western blot is a widely used analytical technique in molecular biology and immunogenetics to detect specific proteins in a sample of tissue homogenate or extract. The technique involves separating proteins by size via gel electrophoresis, transferring them to a solid support (such as a nitrocellulose or PVDF membrane), and then probing for a target protein using specific antibodies.

Inapplicability of Western Blot for **SK-J002-1n**

Based on its nature as a chemical catalyst for organic synthesis, **SK-J002-1n** is not a protein and therefore cannot be analyzed or detected by Western blot. The experimental protocols and signaling pathway visualizations requested are not applicable to this compound as it is not involved in biological signaling pathways in a way that would be studied by this technique.

Therefore, the creation of detailed application notes and protocols for the Western blot analysis of **SK-J002-1n** is not scientifically feasible.

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References

- 1. SK-J002-1n | Others 16 | 2049086-34-0 | Invivochem [invivochem.com]
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